Technical Guide: 4-Iodo-5-isopropyl-1-(2-hydroxyethyl)-1H-pyrazole

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Compound of Interest

Compound Name:	*2-(4-Iodo-5-isopropyl-1H-pyrazol-1-yl)ethanol*
Cat. No.:	*B11799910*

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Advanced Synthesis, Regiochemical Control, and Pharmacophore Integration[1][2][3]

Executive Summary & Identity Analysis

This molecule represents a "privileged scaffold" in drug discovery, combining a lipophilic core (isopropyl-pyrazole) with two orthogonal reactive handles: an aryl iodide (for cross-coupling) and a primary alcohol (for etherification or amination).[1][2]

The specific nomenclature "1-hydroxyethyl" provided in the topic is technically a misnomer in strict IUPAC terms, often referring to the unstable hemiaminal

.[1][2] In professional practice, this string invariably refers to the

-(2-hydroxyethyl) derivative.[1][2]

Chemical Identity Table

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Attribute	Detail
Primary Name	2-(4-Iodo-5-isopropyl-1H-pyrazol-1-yl)ethanol
Common Synonym	4-Iodo-5-isopropyl-1-(2-hydroxyethyl)-1H-pyrazole
CAS Number	1707374-93-3 (Specific 5-isopropyl isomer)
Related CAS	1408334-75-7 (General or 3-isopropyl isomer often conflated)
Molecular Formula	
Molecular Weight	280.11 g/mol
Key Pharmacophore	Isopropyl-pyrazole (Lipophilic space-filler for kinase hydrophobic pockets)

Regiochemistry: The "3 vs. 5" Challenge

The defining technical challenge with this molecule is regioselectivity.[2] When alkylating a 3-isopropyl-4-iodopyrazole, two isomers are produced.[1][2] The 1,3-isomer (where the isopropyl group is far from the N-alkyl chain) is kinetically and thermodynamically favored due to lower steric hindrance.[1][2] The 1,5-isomer (the target of this guide) is sterically congested, making its synthesis non-trivial.[2]

Structural Causality

- 1,3-Isomer (Undesired): Isopropyl at position 3; Nitrogen at position 1 carries the ethanol tail.[1][2] Low steric clash.[2]
- 1,5-Isomer (Target): Isopropyl at position 5; Nitrogen at position 1 carries the ethanol tail.[2] High steric clash between the isopropyl group and the ethanol chain.[2]

Why synthesize the 1,5-isomer? In kinase inhibitors (e.g., ALK or ROS1 inhibitors), the 5-isopropyl group often forces the pyrazole ring to twist out of coplanarity with the attached aryl ring (via the iodine coupling), creating a specific 3D vector required to fill the hydrophobic back-pocket of the ATP binding site.[1][2]

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Synthesis & Manufacturing Protocols

To ensure high fidelity, we utilize a cyclization-first strategy rather than direct alkylation, which avoids the difficult separation of regioisomers.[1][2]

Protocol A: De Novo Cyclization (High Specificity)

This method guarantees the 1,5-substitution pattern by building the ring with the substituents already in place.[1][2]

Reagents:

- (E)-4-dimethylamino-3-isopropyl-3-buten-2-one (Enaminone precursor)[1][2]
- 2-Hydrazinoethanol (CAS 109-84-2)[1][2]
- N-Iodosuccinimide (NIS)[2]

Workflow:

- Condensation: React the enaminone with 2-hydrazinoethanol in ethanol at reflux. The hydrazine

  attacks the sterically accessible carbonyl, while the

  attacks the enamine carbon.[2]

  - Mechanism:[2] The nucleophilicity of the terminal hydrazine nitrogen drives the initial attack, dictating the position of the ethanol chain relative to the isopropyl group.[2]
- Iodination: Treat the resulting 5-isopropyl-1-(2-hydroxyethyl)pyrazole with NIS in DMF.
  - Note: C4 is the most electron-rich position, ensuring exclusive mono-iodination.[1][2]

Protocol B: Direct Alkylation (Industrial Route)

Used when chromatographic separation is feasible.[1][2]

- Starting Material: 4-Iodo-3-isopropyl-1H-pyrazole (CAS 313350-82-2).[1][2]

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- Alkylation: React with ethylene carbonate (catalytic KI,

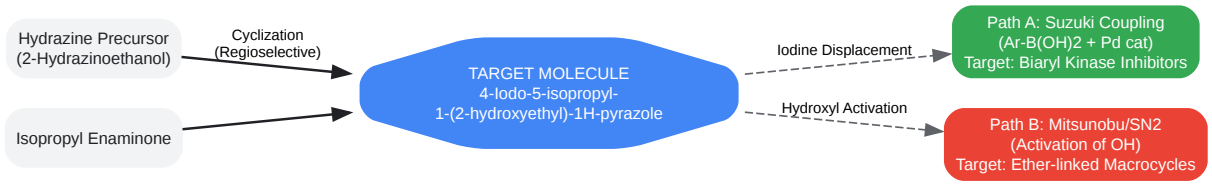
) or 2-bromoethanol.[2]

- Purification: The 1,3-isomer (major) and 1,5-isomer (minor) must be separated via silica gel chromatography (Gradient: 0-5% MeOH in DCM).[1][2]
  - Differentiation: The 1,5-isomer typically elutes later or has a distinct NMR shift (the

    protons next to Nitrogen are more shielded/deshielded due to the isopropyl proximity).[2]

Visualization: Synthesis & Functionalization Logic

The following diagram illustrates the divergent pathways and the "Click-and-Couple" utility of the molecule.



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Caption: Synthesis via regioselective cyclization followed by divergent functionalization (Suzuki vs. Mitsunobu).[1][2]

Analytical Characterization (Self-Validating Metrics)

To validate the identity of the synthesized material, the following spectral fingerprints must be confirmed.

1H NMR (DMSO-d6, 400 MHz)

- Pyrazole Proton (C3-H): Singlet,

  ppm.[1][2] (If this is a doublet, you have the wrong isomer or unreacted material).[2]

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- Isopropyl Methine: Septet,

  ppm.[2]

- Isopropyl Methyls: Doublet,

  ppm (Integral = 6H).[2]

- N-CH2: Triplet,

  ppm.[1][2]

- CH2-OH: Triplet/Multiplet,

  ppm.[1][2]

- OH: Broad singlet (exchangeable).

Regioisomer Differentiation (NOESY)

- 1,5-Isomer (Target): Strong NOE correlation between the N-CH2 protons and the Isopropyl Methine proton.[1][2] This confirms the isopropyl group is spatially adjacent to the N-substituent.[1][2]

- 1,3-Isomer (Impurity): NOE correlation between N-CH2 and the C5-H (pyrazole proton), not the isopropyl group.[1][2]

Safety & Handling (GHS Standards)

While specific toxicological data for this intermediate is limited, it should be handled according to protocols for halogenated pyrazoles.[2]

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Hazard Class	Statement	Precaution
Skin Irritant	H315: Causes skin irritation	Wear nitrile gloves (0.11mm min).[1][2]
Eye Irritant	H319: Causes serious eye irritation	Use safety goggles; access to eyewash station.[2]
Respiratory	H335: May cause respiratory irritation	Handle only in a fume hood.[2]
Storage	Light Sensitive	Store in amber vials under inert gas (Argon/N2) at 2-8°C. Iodine bonds are photolabile.[2]

References

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